

3,3-Diethyl-2-methylheptane physical properties

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Compound of Interest

Compound Name: 3,3-Diethyl-2-methylheptane

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An In-depth Technical Guide to the Physical Properties of **3,3-Diethyl-2-methylheptane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the branched alkane, **3,3-diethyl-2-methylheptane**. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter this compound in their work.

Core Physical Properties

3,3-Diethyl-2-methylheptane is a saturated hydrocarbon with the molecular formula C₁₂H₂₆. [1] Its physical characteristics are typical of alkanes of similar molecular weight.

Table 1: Physical Properties of **3,3-Diethyl-2-methylheptane**

Property	Value
Molecular Formula	C ₁₂ H ₂₆
Molecular Weight	170.33 g/mol
Boiling Point	203 °C
Density	0.7870 g/cm ³
Refractive Index	1.4384
Melting Point	-50.8 °C (estimated)

Solubility Profile

As a nonpolar alkane, **3,3-diethyl-2-methylheptane** is virtually insoluble in polar solvents such as water.[2][3] Conversely, it is expected to be soluble in a range of nonpolar organic solvents like hexane, benzene, and toluene, a characteristic shared with other long-chain alkanes such as dodecane.[4] The principle of "like dissolves like" governs its solubility, where the van der Waals forces between the alkane and nonpolar solvent molecules are readily established.[2][3]

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **3,3-diethyl-2-methylheptane** is not readily available in the literature, the following are detailed methodologies for the key experiments that would be employed.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is through distillation.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The liquid sample, **3,3-diethyl-2-methylheptane**, is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.
- **Temperature Measurement:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head, ensuring it measures the temperature of the vapor that is in equilibrium with the liquid.
- **Data Recording:** The temperature is recorded when it stabilizes during the distillation of the liquid. This stable temperature is the boiling point.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, known volume.

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **3,3-diethyl-2-methylheptane**, ensuring no air bubbles are present. The excess liquid is removed, and the exterior is carefully dried. The filled pycnometer is then weighed.
- **Volume Determination:** The volume of the pycnometer is determined by repeating the process with a reference liquid of known density, such as water.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

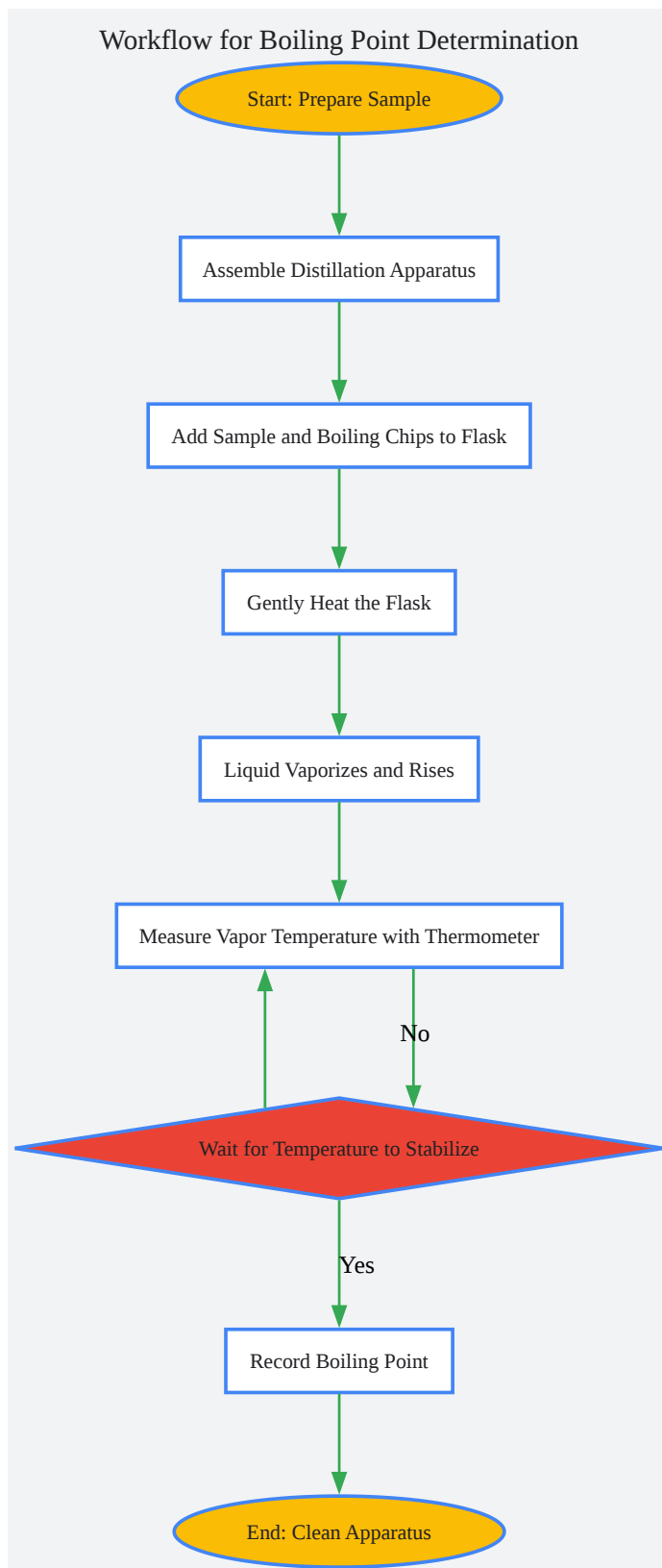
Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **3,3-diethyl-2-methylheptane** are placed on the prism of the refractometer.
- **Measurement:** The prisms are closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading the Value:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent.

Visualizations

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point.



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Caption: A flowchart illustrating the key steps in determining the boiling point of a liquid.

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